

An In-depth Technical Guide to 4-Chloro-5-methyl-2-nitrophenol

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Compound of Interest

Compound Name:	4-CHLORO-5-METHYL-2-NITROPHENOL
CAS No.:	7147-89-9
Cat. No.:	B1680323

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-5-methyl-2-nitrophenol is a substituted aromatic compound belonging to the class of nitrophenols. Its chemical structure, featuring a phenol ring with chloro, methyl, and nitro group substituents, makes it a molecule of interest in various chemical syntheses. This guide provides a comprehensive overview of its chemical identity, synthesis, properties, and potential applications, with a focus on its relevance to the research and drug development sectors.

Chemical Identity and Structure

The fundamental identification of **4-Chloro-5-methyl-2-nitrophenol** is crucial for its accurate use in research and synthesis.

- CAS Number: 7147-89-9[1][2][3]
- Molecular Formula: C₇H₆ClNO₃[1][2][3]

- Molecular Weight: 187.58 g/mol [1][3]
- IUPAC Name: **4-chloro-5-methyl-2-nitrophenol**[3]
- Synonyms: 4-Chloro-6-nitro-m-cresol[1][2][3]

The structure of **4-Chloro-5-methyl-2-nitrophenol** consists of a benzene ring substituted with a hydroxyl group (-OH) at position 1, a nitro group (-NO₂) at position 2, a chlorine atom (-Cl) at position 4, and a methyl group (-CH₃) at position 5.

Chemical Structure:

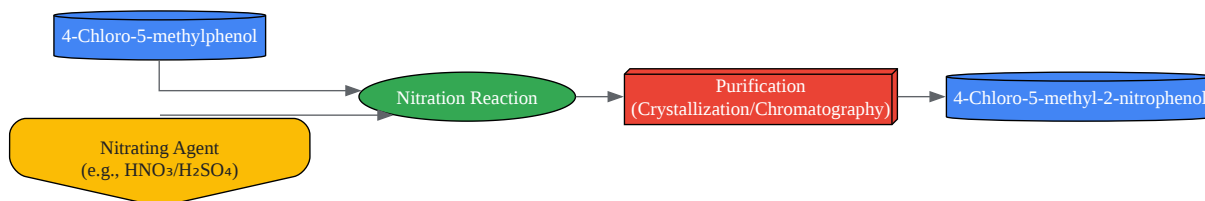
Synthesis and Manufacturing

While specific, detailed industrial synthesis protocols for **4-Chloro-5-methyl-2-nitrophenol** are not extensively published in readily available literature, a general approach can be inferred from related chemical syntheses. A plausible synthetic route involves the nitration of 4-chloro-5-methylphenol.

A patented process for a structurally similar compound, 4-chloro-2-methyl-5-nitrophenol, involves the nitration of a protected phenol, 4-chloro-2-methylphenylsulphonate, followed by the removal of the protecting group.[4] This strategy is employed to direct the nitration to the desired position on the aromatic ring.[4]

Conceptual Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis of **4-Chloro-5-methyl-2-nitrophenol**, based on common organic chemistry principles.



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Caption: Conceptual workflow for the synthesis of **4-Chloro-5-methyl-2-nitrophenol**.

Physicochemical and Spectroscopic Properties

Understanding the physicochemical and spectroscopic properties of **4-Chloro-5-methyl-2-nitrophenol** is essential for its handling, characterization, and application in experimental settings.

Physicochemical Data

Property	Value	Source
Melting Point	132-134 °C	[2]
Boiling Point	276.7 ± 35.0 °C (Predicted)	[2]
Density	1.4219 g/cm ³ (Rough Estimate)	[2]
LogP	2.93	[1]
pKa	8.05 ± 0.24 (Predicted for a similar isomer)	[5]

Spectroscopic Data

While a comprehensive, publicly available dataset of NMR, IR, and Mass Spectrometry for **4-Chloro-5-methyl-2-nitrophenol** is limited, researchers can expect characteristic signals corresponding to its functional groups:

- ¹H NMR:** Signals corresponding to the aromatic protons, the methyl protons, and the hydroxyl proton. The chemical shifts and coupling constants would be influenced by the electronic effects of the substituents.
- ¹³C NMR:** Resonances for the carbon atoms of the benzene ring, with chemical shifts influenced by the attached functional groups, and a signal for the methyl carbon.

- IR Spectroscopy: Characteristic absorption bands for the O-H stretch of the phenol, C-H stretches of the aromatic ring and methyl group, N-O stretches of the nitro group, and C-Cl stretch.
- Mass Spectrometry: A molecular ion peak corresponding to the molecular weight of the compound (187.58 g/mol), along with a characteristic isotopic pattern due to the presence of chlorine.[3]

Applications in Research and Drug Development

Substituted nitrophenols are valuable intermediates in organic synthesis. While specific applications of **4-Chloro-5-methyl-2-nitrophenol** in drug development are not widely documented, its structural motifs are present in various biologically active molecules.

Potential areas of application include:

- Building Block in Organic Synthesis: It can serve as a starting material for the synthesis of more complex molecules, including pharmaceutical intermediates and active pharmaceutical ingredients (APIs). The nitro group can be reduced to an amine, and the phenolic hydroxyl group can be derivatized, opening up a wide range of synthetic possibilities.
- Precursor for Dyes and Agrochemicals: Similar nitrophenol compounds are used in the manufacturing of dyes, pigments, and agrochemicals.[6]
- Screening Libraries: As a substituted phenol, it could be included in screening libraries for the discovery of new drug candidates. The combination of substituents offers a unique electronic and steric profile that could be explored for interactions with biological targets.

Analytical Methods

The analysis of **4-Chloro-5-methyl-2-nitrophenol** can be performed using standard analytical techniques.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be used for the analysis of **4-Chloro-5-methyl-2-nitrophenol**.^[1] A typical method would involve a C18 column with a mobile phase consisting of a mixture of acetonitrile and water, with an acid modifier like phosphoric acid or formic acid for

mass spectrometry compatibility.[1] This method is suitable for purity assessment and pharmacokinetic studies.[1]

Safety, Handling, and Storage

Proper handling and storage of **4-Chloro-5-methyl-2-nitrophenol** are crucial to ensure laboratory safety.

Hazard Identification

- Health Hazards: This compound is irritating to the eyes, respiratory system, and skin.[2] It may be harmful if swallowed, in contact with skin, or if inhaled.[7]
- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3][8]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood.[9]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[9]
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[9]
 - Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator.[8]

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.[8][9]

Conclusion

4-Chloro-5-methyl-2-nitrophenol is a chemical compound with a well-defined structure and properties. While detailed application data in drug development is not extensive, its nature as a

substituted nitrophenol makes it a potentially valuable intermediate for synthetic chemists in the pharmaceutical and chemical industries. A thorough understanding of its synthesis, properties, and safety precautions is essential for its effective and safe utilization in a research and development setting.

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